

Technical Guide: Physical Properties of 2,3-Dibromopropionic Acid

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Compound of Interest

Compound Name: 2,3-Dibromopropionic acid

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Introduction

2,3-Dibromopropionic acid, with the chemical formula $C_3H_4Br_2O_2$, is a halogenated carboxylic acid that serves as a versatile intermediate in organic synthesis.^{[1][2]} Its utility in the production of pharmaceuticals, pesticides, and other fine chemicals necessitates a thorough understanding of its physical and chemical characteristics.^{[2][3]} This technical guide provides an in-depth overview of the core physical properties of **2,3-dibromopropionic acid**, complete with experimental protocols for their determination and graphical representations of its synthesis and applications.

Core Physical Properties

The physical characteristics of **2,3-dibromopropionic acid** are crucial for its handling, storage, and application in various chemical reactions. This section summarizes the key quantitative data in a structured format for easy reference and comparison.

Table 1: Quantitative Physical Properties of **2,3-Dibromopropionic Acid**

Property	Value	Source(s)
Molecular Formula	C ₃ H ₄ Br ₂ O ₂	[1][4][5]
Molecular Weight	231.87 g/mol	[1][5][6][7]
Melting Point	63-66 °C	[1][8][9][10][11]
Boiling Point	160 °C at 20 mmHg	[1][8][9][10][11]
Density	2.038 - 2.332 g/cm ³	[1][4][8][9]
pKa	2.33 (at 25 °C)	[8]
Appearance	White to light yellow crystalline solid	[1][2][4][5]
Solubility in Water	Soluble/Miscible	[4][11][12]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[4]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of organic acids like **2,3-dibromopropionic acid**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

- **Sample Preparation:** A small amount of the dry, finely powdered **2,3-dibromopropionic acid** is packed into a capillary tube to a height of 2-3 mm.[13][14][15]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[13][14][15] This assembly is then placed in a melting point apparatus, which typically consists of a heated block or an oil bath.

- Heating: The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has transformed into a liquid (the completion of melting) are recorded.[\[13\]](#)[\[15\]](#)[\[16\]](#) The melting point is reported as this range.
[\[16\]](#)

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology:

- Qualitative Assessment in Water: A small, measured amount (e.g., 25 mg) of **2,3-dibromopropionic acid** is added to a test tube containing a known volume (e.g., 0.75 mL) of deionized water.[\[17\]](#) The tube is vigorously shaken.[\[17\]](#)[\[18\]](#) If the solid dissolves completely, it is deemed soluble.[\[19\]](#)
- Qualitative Assessment in Organic Solvents: The same procedure is repeated with various organic solvents such as ethanol and acetone to determine its solubility profile.[\[4\]](#)
- pH Effect on Aqueous Solubility: For acidic compounds like **2,3-dibromopropionic acid**, solubility in aqueous basic solutions can be tested. A small amount of the acid is added to a 5% aqueous solution of sodium hydroxide and a 5% aqueous solution of sodium bicarbonate.[\[17\]](#)[\[18\]](#)[\[20\]](#) Increased solubility in the basic solutions compared to water indicates the formation of a more soluble salt.

Determination of pKa (Acid Dissociation Constant)

The pKa is a measure of the strength of an acid in solution. It is the pH at which the acid is 50% dissociated.

Methodology (NMR Titration):

- Sample Preparation: A series of solutions of **2,3-dibromopropionic acid** are prepared in a suitable solvent (e.g., D₂O) with varying pH values.[\[21\]](#)

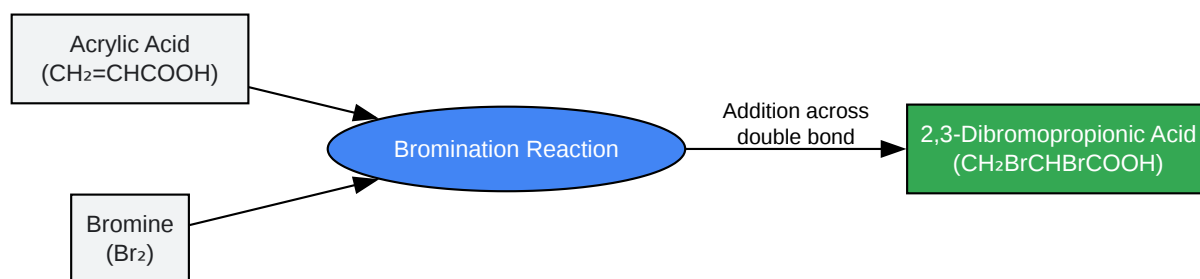
- NMR Spectroscopy: ^1H or ^{13}C NMR spectra are acquired for each solution. The chemical shifts of nuclei near the carboxylic acid group are sensitive to the protonation state of the acid.[21]
- Data Analysis: The chemical shift of a specific proton or carbon is plotted against the pH of the solution. This plot will generate a sigmoidal curve.[22]
- pKa Determination: The inflection point of the sigmoidal curve corresponds to the pKa of the acid.[22] This is the pH at which the concentrations of the protonated and deprotonated forms are equal.

Synthesis and Applications

2,3-Dibromopropionic acid is a key building block in organic chemistry. Its synthesis and subsequent use in the formation of other valuable compounds are outlined below.

Synthesis of 2,3-Dibromopropionic Acid

The primary industrial synthesis of **2,3-dibromopropionic acid** involves the bromination of acrylic acid.[2][3]



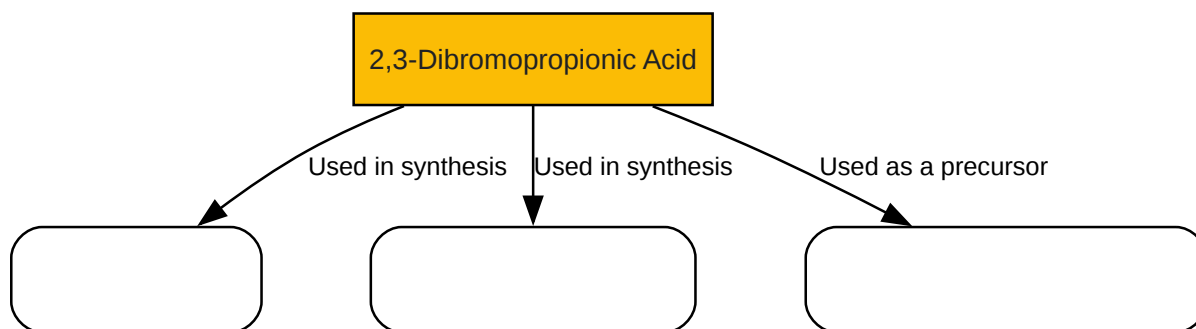
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Caption: Synthesis of **2,3-Dibromopropionic Acid**.

Role as a Chemical Intermediate

The reactivity of the bromine atoms and the carboxylic acid group makes **2,3-dibromopropionic acid** a valuable intermediate for synthesizing more complex molecules.[1]

[2]

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Caption: Applications of **2,3-Dibromopropionic Acid**.

Safety and Handling

2,3-Dibromopropionic acid is classified as a corrosive solid that can cause severe skin burns and eye damage.[5][11][12] It is also suspected of causing genetic defects.[11] Therefore, appropriate personal protective equipment, including gloves, goggles, and a lab coat, should be worn when handling this compound.[2][11] It should be stored in a cool, dry, and well-ventilated area away from incompatible materials such as strong bases and oxidizing agents.[1][11]

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